

Application Notes and Protocols for Influenza Virus-IN-5 Cell-Based Assays

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Compound of Interest

Compound Name: Influenza virus-IN-5

Cat. No.: B15142258

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These application notes provide detailed protocols for the evaluation of "Influenza virus-IN-5," a potent inhibitor of influenza virus hemagglutinin (HA), using established cell-based assays. **Influenza virus-IN-5**, also identified as Compound 5f, has demonstrated high efficacy with an EC₅₀ of 1 nM against the influenza A/H3N2 virus.[1][2] The following protocols describe the Hemagglutination Inhibition (HI) assay and the Plaque Reduction Assay, which are fundamental for characterizing the antiviral activity of HA inhibitors like IN-5.

Data Summary

The following table summarizes the known quantitative data for **Influenza virus-IN-5**. This table can be expanded with experimental data generated using the protocols below.

Compound	Target	Virus Strain	Assay Type	Potency (EC ₅₀)	Cytotoxicity (CC ₅₀)	Selectivity Index (SI = CC ₅₀ /EC ₅₀)
Influenza virus-IN-5	Hemagglutinin (HA)	Influenza A/H3N2	Cell-based	1 nM[1][2]	Data not available	Data not available

Experimental Protocols

Hemagglutination Inhibition (HI) Assay

This assay is a primary method to determine the ability of a compound to inhibit the agglutination of red blood cells (RBCs) by the influenza virus, a process mediated by the HA protein.

Materials:

- **Influenza virus-IN-5**
- Influenza virus stock (e.g., A/H3N2)
- Phosphate Buffered Saline (PBS)
- Red Blood Cells (RBCs), typically from turkey or chicken
- V-bottom 96-well microtiter plates
- Receptor Destroying Enzyme (RDE) (optional, for treating serum samples)
- Multi-channel pipette

Protocol:

- Virus Titration (Hemagglutination Assay - HA):
 - Add 50 μ L of PBS to all wells of a 96-well plate except the first column.
 - Add 100 μ L of the virus stock to the first well of a row and perform 2-fold serial dilutions by transferring 50 μ L to the subsequent wells.
 - Add 50 μ L of a 0.5% RBC suspension to all wells.
 - Incubate the plate at room temperature for 30-60 minutes.
 - The HA titer is the reciprocal of the highest dilution of the virus that causes complete hemagglutination. For the HI assay, use a virus concentration of 4 HAU/25 μ L.

- Hemagglutination Inhibition (HI) Assay:
 - Add 50 μ L of PBS to all wells of a V-bottom 96-well plate.
 - Add 50 μ L of the test compound (**Influenza virus-IN-5**) at various concentrations to the first column and perform 2-fold serial dilutions across the plate. Include a virus-only control (no compound) and a cell-only control (no virus or compound).
 - Add 25 μ L of the diluted virus (containing 4 HAU) to all wells except the cell-only control wells.
 - Incubate the plate at room temperature for 30 minutes to allow the compound to bind to the virus.
 - Add 50 μ L of the 0.5% RBC suspension to all wells.
 - Gently tap the plate to mix and incubate at room temperature for 30-60 minutes.
 - Read the results. Inhibition of hemagglutination is observed as a button of RBCs at the bottom of the well, while hemagglutination appears as a lattice network of RBCs. The HI titer is the highest dilution of the compound that completely inhibits hemagglutination.

Plaque Reduction Assay

This assay quantifies the ability of an antiviral compound to inhibit the infectivity of the influenza virus by measuring the reduction in the number of viral plaques formed in a cell monolayer.[\[3\]](#)
[\[4\]](#)[\[5\]](#)[\[6\]](#)

Materials:

- Madin-Darby Canine Kidney (MDCK) cells
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Trypsin-EDTA

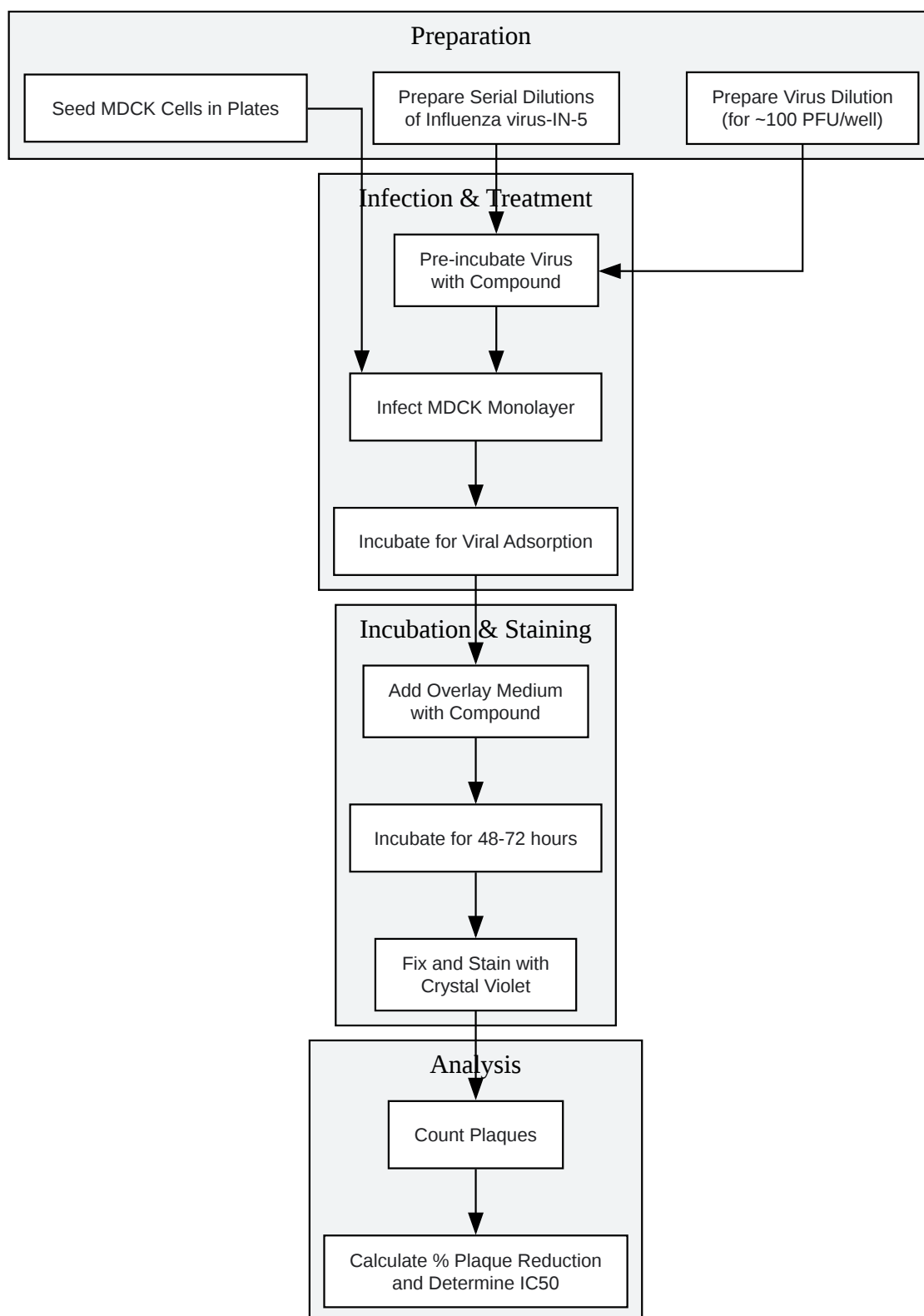
- Influenza virus stock
- **Influenza virus-IN-5**
- Overlay medium (e.g., containing Avicel or agarose) with TPCK-trypsin
- Crystal violet staining solution
- 6-well or 12-well cell culture plates

Protocol:

- Cell Seeding:
 - Seed MDCK cells in 6-well or 12-well plates at a density that will result in a confluent monolayer on the day of infection (e.g., 5×10^5 cells/well for a 6-well plate).
 - Incubate at 37°C with 5% CO₂ overnight.
- Virus Infection and Compound Treatment:
 - On the day of the experiment, wash the confluent cell monolayer with PBS.
 - Prepare serial dilutions of **Influenza virus-IN-5** in serum-free DMEM.
 - Prepare a dilution of the influenza virus stock in serum-free DMEM to yield approximately 100 plaque-forming units (PFU) per well.
 - Pre-incubate the virus dilution with an equal volume of the compound dilutions for 1 hour at 37°C.
 - Infect the MDCK cell monolayers with 200 µL of the virus-compound mixture. Include a virus-only control and a mock-infected control.
 - Incubate for 1 hour at 37°C to allow for viral adsorption.
- Overlay and Incubation:
 - After the adsorption period, aspirate the inoculum and wash the cells with PBS.

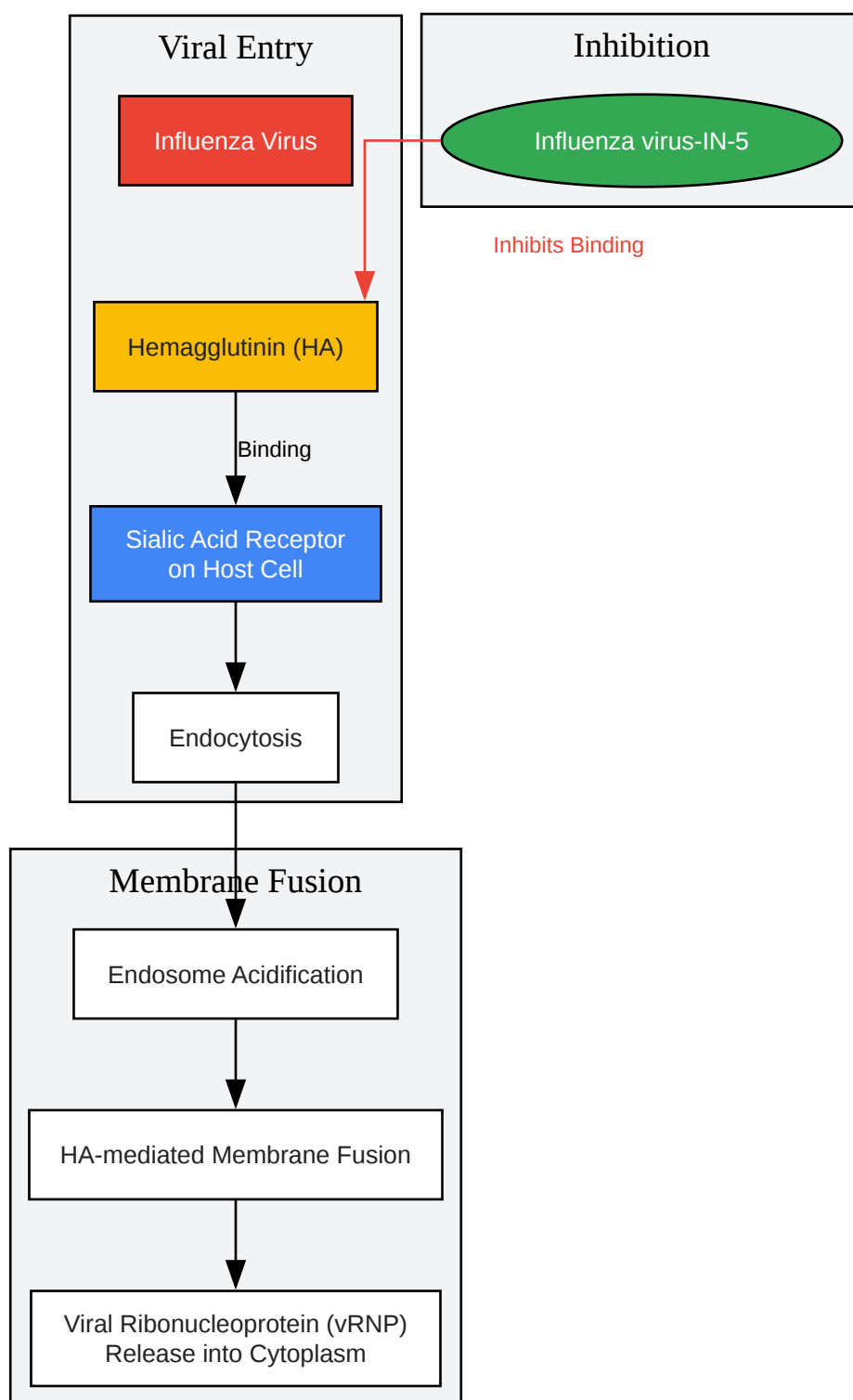
- Overlay the cells with 2 mL of the overlay medium containing the corresponding concentration of **Influenza virus-IN-5**.
- Incubate the plates at 37°C with 5% CO₂ for 48-72 hours, or until plaques are visible.
- Plaque Visualization and Counting:
 - Aspirate the overlay medium and fix the cells with 4% paraformaldehyde for 30 minutes.
 - Stain the cells with 1% crystal violet solution for 15-20 minutes.
 - Gently wash the plates with water and allow them to dry.
 - Count the number of plaques in each well. The percentage of plaque reduction is calculated relative to the virus-only control.

Visualizations



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Caption: Plaque Reduction Assay Workflow.



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Caption: Influenza Virus Entry and Inhibition by IN-5.

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